

Recoflavone Solubility Profile & Standard Solution Preparation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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A clear understanding of **Recoflavone's** solubility is the first step in troubleshooting experimental issues.

Table 1: Recoflavone Solubility and Standard Solution Data

Property	Value / Condition	Notes / Application
Molecular Weight [1]	386.35 g/mol	-
CAS Number [1]	203191-10-0	-
Solubility in DMSO [1]	103.53 mM (40 mg/mL)	Requires ultrasonication, warming, and heat to 60°C ; hygroscopic DMSO impacts solubility, use newly opened vials.
Stock Solution Storage [1]	-80°C for 6 months; -20°C for 1 month	Aliquot to avoid repeated freeze-thaw cycles.

Formulation Strategies to Enhance Solubility

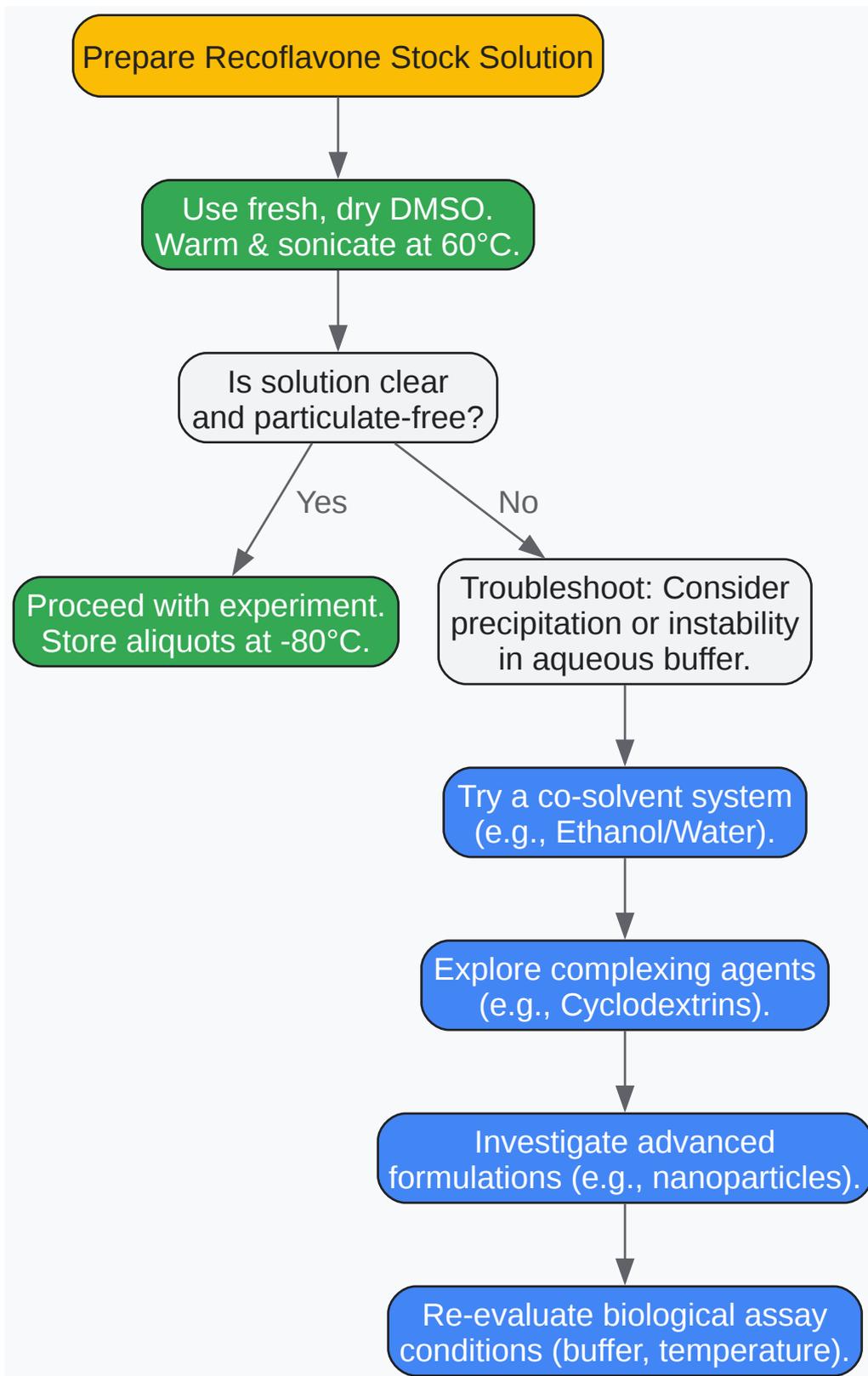
If standard DMSO stock solutions are insufficient for your experimental needs, consider these advanced formulation approaches.

Table 2: Strategies for Improving Recoflavone Solubility

Strategy	Principle	Potential Application for Recoflavone
Co-solvency [2]	Uses a mixture of a water-miscible organic solvent (e.g., ethanol) with an aqueous buffer to create a more favorable solubilizing environment.	Based on methods for other flavonoids; requires empirical optimization of the water/ethanol ratio.
Complexation [3]	Employs cyclodextrins or other complexing agents to encapsulate the drug molecule, increasing its apparent solubility in aqueous media.	A viable option for ophthalmic preparations, as seen in a patent for a similar flavonoid derivative [3].
Nanovehicle Encapsulation [2]	Incorporates the compound into nanoparticles, liposomes, or micelles to deliver it in a solubilized and protected form.	A modern approach suggested for flavonoid delivery, though it requires specialized equipment and expertise [2].
Structural Modification [4]	Chemically modifies the parent compound by adding ionizable or polar groups (e.g., charged amino acids) to enhance intrinsic solubility.	A rational design strategy, as demonstrated for improving peptide solubility; likely requires medicinal chemistry expertise [4].

A Systematic Troubleshooting Workflow

The following diagram maps out a logical pathway to diagnose and resolve solubility-related problems in your experiments.



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Frequently Asked Questions (FAQs)

Q1: The supplier's datasheet says Recoflavone is soluble in DMSO at 40 mg/mL, but I see particles after preparation. What went wrong? The solubility of 103.53 mM (approximately 40 mg/mL) is achieved under specific conditions [1]. The instructions explicitly note that this requires **ultrasonication, warming, and heating to 60°C**. Furthermore, **hygroscopic DMSO has a significant impact on solubility**, so it is critical to use a newly opened, anhydrous bottle. If your DMSO has absorbed moisture from the air, it will lose its ability to dissolve compounds effectively.

Q2: My stock solution in DMSO is clear, but Recoflavone precipitates when I add it to my cell culture medium or aqueous buffer. How can I prevent this? This "dilution-induced precipitation" is a common hurdle. The drug is suddenly in a much less friendly solvent environment. To mitigate this:

- **Use the lowest possible DMSO percentage** in your final experimental system (e.g., 0.1% v/v or less).
- **Add the stock solution slowly** while vortexing or stirring the aqueous medium to ensure it is dispersed as finely as possible.
- Consider using a **co-solvent system** like ethanol-water, which can provide a less harsh transition than pure DMSO to pure water [2].
- **Explore additives** like cyclodextrins, which can form inclusion complexes with the drug and keep it in solution [3].

Q3: Are there any analytical techniques to confirm that Recoflavone is truly in solution in my experimental buffer? Yes, several standard methods can be used:

- **Visual Inspection:** A simple check for cloudiness or Tyndall effect (light scattering) can indicate colloidal suspension.
- **Filtration:** Pass the solution through a small pore size filter (e.g., 0.22 or 0.45 μm). If the concentration in the filtrate is the same as before filtration, the compound was in true solution.
- **Dynamic Light Scattering (DLS):** This technique can detect and size sub-micron particles, confirming the absence of aggregates.
- **HPLC-UV/VIS Analysis:** A clear, non-shouldered peak in the chromatogram suggests a homogeneous solution, while precipitation can cause peak tailing or broadening.

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